Application Notes and Protocols for Celdion in Immunofluorescence Assays

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Compound of Interest

Compound Name:	*Celdion*
Cat. No.:	*B373002*

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Introduction

Celdion is a revolutionary technology designed to enhance the clarity and signal intensity of immunofluorescence assays. This application note provides a detailed, step-by-step guide for researchers, scientists, and drug development professionals on utilizing **Celdion** for robust and reproducible immunofluorescence results. **Celdion** reagents are engineered to minimize non-specific binding and improve the signal-to-noise ratio, enabling clearer visualization of cellular structures and protein localization. This guide will cover cell preparation, **Celdion**-based immunolabeling, and imaging, ensuring optimal performance for your research needs. Immunofluorescence is a powerful technique for visualizing a wide variety of antigens in different types of tissues and cell preparations.[1]

Principle of **Celdion**-Enhanced Immunofluorescence

The **Celdion** workflow is based on the indirect immunofluorescence method.[1][2] A primary antibody specifically binds to the target antigen within the cell. Subsequently, a secondary antibody, conjugated with a high-intensity **Celdion** fluorophore, binds to the primary antibody. This indirect approach amplifies the signal, as multiple secondary antibodies can bind to a

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single primary antibody.[1][3] The **Celdion** system is optimized to ensure high-specificity binding and minimal background fluorescence.

Materials and Reagents

2.1 Materials:

- Glass coverslips or chamber slides[4][5][6]
- 24-well cell culture plates[6]
- Pipettes and tips
- Humidified chamber[7]
- Fluorescence microscope with appropriate filters[6]

2.2 Reagents:

- **Celdion** Primary Antibody Diluent
- **Celdion** Secondary Antibody Conjugates
- **Celdion** Blocking Buffer
- **Celdion** Permeabilization Buffer
- **Celdion** Antifade Mounting Medium
- Phosphate-Buffered Saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS, freshly prepared[4][5]
- Primary antibodies
- Nuclear counterstain (e.g., DAPI)[8][9]
- Cultured cells

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Experimental Protocols

3.1 Cell Preparation and Fixation

- Cell Seeding: Seed cells onto sterile glass coverslips or chamber slides in a 24-well plate at a density that will result in a sub-confluent monolayer at the time of staining.[6]
- Cell Culture: Culture cells overnight at 37°C in a humidified CO2 incubator.
- Fixation:
  - Aspirate the culture medium.
  - Gently wash the cells once with PBS.
  - Fix the cells by adding 4% PFA in PBS and incubating for 15 minutes at room temperature.[5][10]
  - Wash the cells three times with PBS for 5 minutes each.[10]

3.2 Permeabilization and Blocking

- Permeabilization:
  - Add **Celdion** Permeabilization Buffer to cover the cells.
  - Incubate for 10-15 minutes at room temperature. This step is crucial for allowing antibodies to access intracellular antigens.[3][11]
  - Wash the cells three times with PBS for 5 minutes each.
- Blocking:
  - Add **Celdion** Blocking Buffer to each well to block non-specific antibody binding sites.[3][7][11]
  - Incubate for 60 minutes at room temperature in a humidified chamber.[10]

3.3 Antibody Incubation

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- Primary Antibody Incubation:
  - Dilute the primary antibody to its optimal concentration in **Celdion** Primary Antibody Diluent. The optimal concentration typically ranges from 1-10 µg/mL and should be determined by the user.[6]
  - Aspirate the blocking buffer and add the diluted primary antibody solution to the cells.
  - Incubate overnight at 4°C in a humidified chamber.[7][10]
- Secondary Antibody Incubation:
  - Wash the cells three times with PBS for 5 minutes each.[10]
  - Dilute the **Celdion** secondary antibody conjugate in **Celdion** Primary Antibody Diluent.
  - Incubate for 1-2 hours at room temperature, protected from light.[4][10]
  - Wash the cells three times with PBS for 5 minutes each, protected from light.[10]

3.4 Counterstaining and Mounting

- Nuclear Counterstaining:
  - Incubate the cells with a nuclear counterstain like DAPI (300 nM) for 5-10 minutes at room temperature in the dark.[6]
  - Wash the cells three times with PBS.
- Mounting:
  - Carefully remove the coverslips from the wells.
  - Add a drop of **Celdion** Antifade Mounting Medium to a microscope slide.
  - Invert the coverslip onto the mounting medium, avoiding air bubbles.[4][7]
  - Seal the edges with nail polish if desired for long-term storage.[4]

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- Allow the mounting medium to cure overnight at room temperature in the dark before imaging.[5]

Data Presentation: Quantitative Parameters

The following table summarizes the recommended starting concentrations and incubation times for the **Celdion** immunofluorescence protocol. Optimization may be required for specific cell types and target antigens.

Step	Reagent/Parameter	Recommended Range	Incubation Time	Incubation Temperature
Fixation	4% Paraformaldehyde	N/A	15 min	Room Temperature
Permeabilization	Celdion Permeabilization Buffer	N/A	10-15 min	Room Temperature
Blocking	Celdion Blocking Buffer	N/A	60 min	Room Temperature
Primary Antibody	User-defined	1-10 µg/mL	Overnight	4°C
Secondary Antibody	Celdion Secondary Antibody	1-5 µg/mL	1-2 hours	Room Temperature
Counterstain	DAPI	300 nM	5-10 min	Room Temperature

Visualizations: Workflows and Pathways

The following diagrams illustrate the key workflows and a representative signaling pathway that can be studied using the **Celdion** immunofluorescence system.

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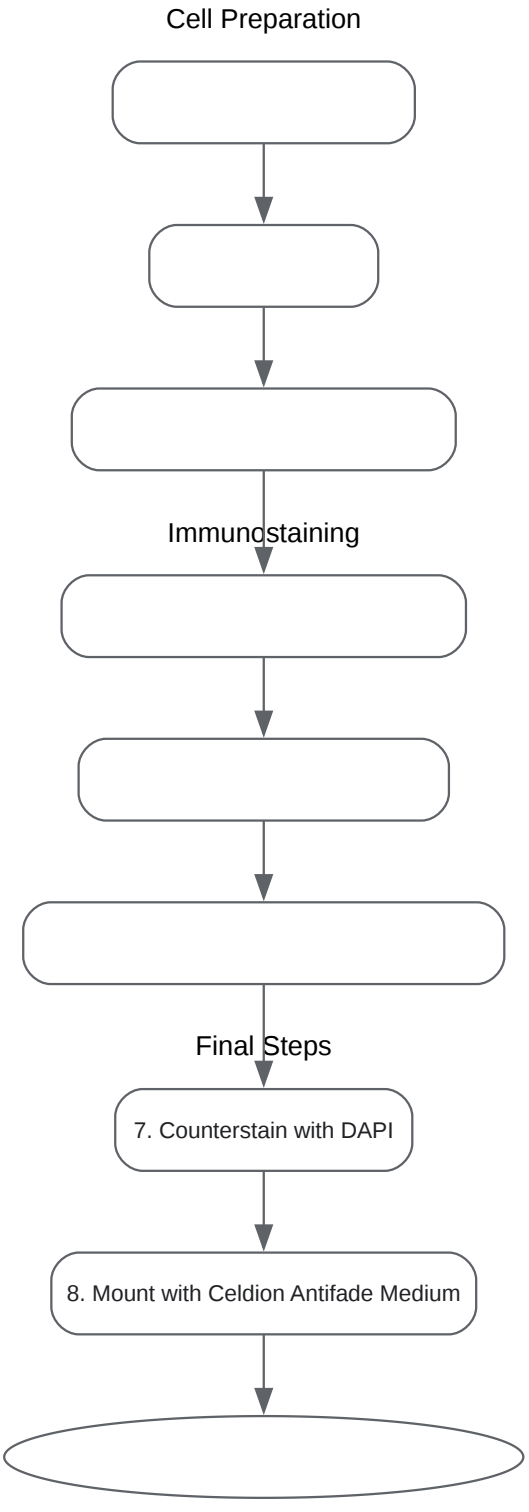
Celdion Immunofluorescence Workflow



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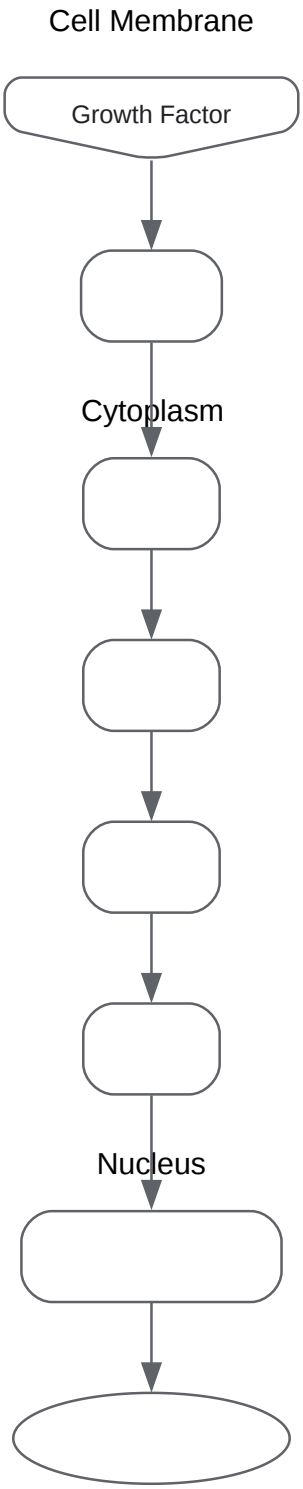
Example: MAPK Signaling Pathway Visualization



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